

A Technical Guide to the Chemical Composition and Analysis of Coal Tar Creosote

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Compound of Interest

Compound Name: Creosote

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This document provides an in-depth overview of the chemical composition of coal tar **creosote**, a complex mixture of several hundred to potentially a thousand distinct chemicals.^[1] The guide details its primary chemical classes and presents detailed methodologies for its analysis, tailored for a technical audience.

Introduction to Coal Tar Creosote

Creosote is a category of carbonaceous chemicals produced by the distillation of various tars.^[2] While there are different types, including wood-tar and oil-tar **creosote**, this guide focuses on coal tar **creosote**, the most prevalent type in industrial applications such as wood preservation.^{[2][3]}

Coal tar **creosote** is a yellowish-dark green to brownish-black oily liquid obtained from the fractional distillation of crude coal tar, typically within a boiling range of 200–400 °C.^[1] Its composition is highly variable and depends on the origin of the coal and the specific distillation process used. Despite this variability, the major chemical constituents can be grouped into several key classes.

Chemical Composition

Coal tar **creosote** is a complex mixture, but its composition is dominated by aromatic hydrocarbons. The main classes of compounds are:

- Polycyclic Aromatic Hydrocarbons (PAHs): This class is the most abundant, constituting up to 90% of the mixture.
- Phenolics (Tar Acids): These include phenols, cresols, and xlenols.
- Nitrogen-Containing Heterocycles (Tar Bases): These include compounds like quinolines, acridines, and carbazoles.
- Oxygen-Containing Heterocycles: Dibenzofurans are a notable example.
- Sulfur-Containing Heterocycles: Compounds such as benzothiophenes are present.

The composition can vary significantly between batches. For instance, the concentration of benzo[a]pyrene, a well-known carcinogenic PAH, can differ by as much as 20-fold between samples.

Chemical Class	Key Compounds	Typical Concentration Range (% by weight)
Polycyclic Aromatic Hydrocarbons (PAHs)	Naphthalene, Phenanthrene, Anthracene, Fluorene, Acenaphthene, Pyrene, Chrysene, Benzo[a]pyrene	75% - 90%
Phenolics (Tar Acids)	Phenol, Cresols (m-, p-, o-cresol), Xlenols	2% - 17%
Nitrogen-Containing Heterocycles (Tar Bases)	Quinoline, Acridine, Carbazole	~3%
Oxygen-Containing Heterocycles	Dibenzofuran	2% - 4%
Sulfur-Containing Heterocycles	Benzothiophenes	Variable, minor component

Note: Concentrations are approximate and can vary significantly based on the source and production process.

Compound	Concentration (% by weight)
Phenanthrene	12% - 14%
Anthracene	2% - 4%
Fluorene	2% - 4%
Acenaphthene	2% - 4%
Carbazole	2% - 4%
Naphthalene	Prevailing compound in the vapor phase

Experimental Protocols for Analysis

The complexity of **creosote** necessitates sophisticated analytical techniques for separation and quantification of its components. Gas chromatography coupled with mass spectrometry (GC-MS) is the most common and powerful method.

This protocol outlines a general procedure for the analysis of PAHs in a **creosote** sample.

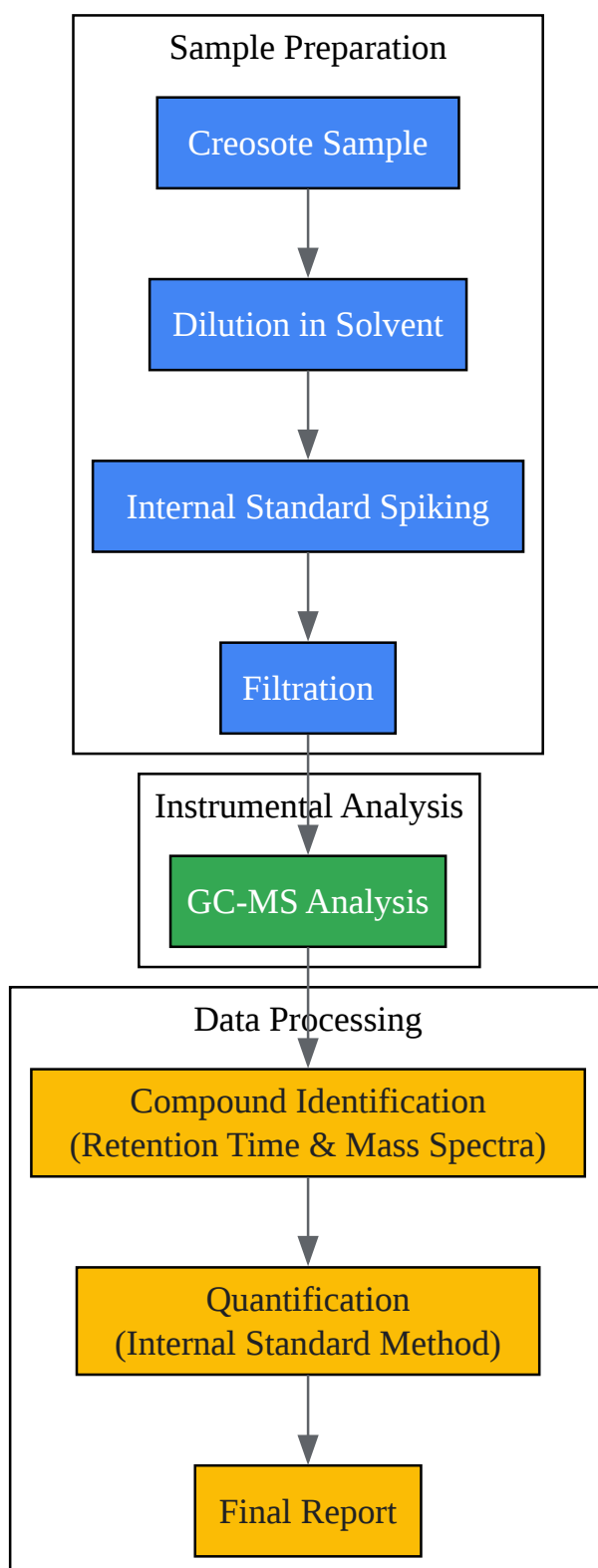
- Sample Preparation:
 - Dilution: Accurately weigh approximately 100 mg of the **creosote** sample into a 10 mL volumetric flask.
 - Solvent: Dissolve and dilute the sample to the mark with a suitable solvent such as dichloromethane or toluene.
 - Internal Standard: Add an internal standard (e.g., deuterated PAHs like naphthalene-d8, acenaphthene-d10, phenanthrene-d10) to the diluted sample to ensure accurate quantification.
 - Filtration: Filter the diluted sample through a 0.45 µm PTFE syringe filter to remove any particulate matter.
- Instrumentation (Example GC-MS System):
 - Gas Chromatograph: Agilent 7890B GC or equivalent.

- Mass Spectrometer: Agilent 5977A MSD or equivalent.
- Autosampler: For automated injection.
- Chromatographic Conditions:
 - Column: HP-5ms Ultra Inert, 30 m x 0.25 mm, 0.25 μ m film thickness (or equivalent non-polar capillary column).
 - Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.
 - Inlet: Split/splitless injector, operated in splitless mode.
 - Injection Volume: 1 μ L.
 - Injector Temperature: 280 °C.
 - Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes.
 - Ramp 1: 10 °C/min to 250 °C.
 - Ramp 2: 5 °C/min to 320 °C, hold for 10 minutes.
- Mass Spectrometer Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.
 - Acquisition Mode: Selected Ion Monitoring (SIM) for highest sensitivity and selectivity. Target ions for each PAH and internal standard should be pre-determined.
- Data Analysis:

- Identification: Identify individual PAH compounds by comparing their retention times and mass spectra to those of certified reference standards.
- Quantification: Calculate the concentration of each analyte using the internal standard method. A multi-point calibration curve should be generated using certified PAH standards.

Visualization of Workflows and Pathways

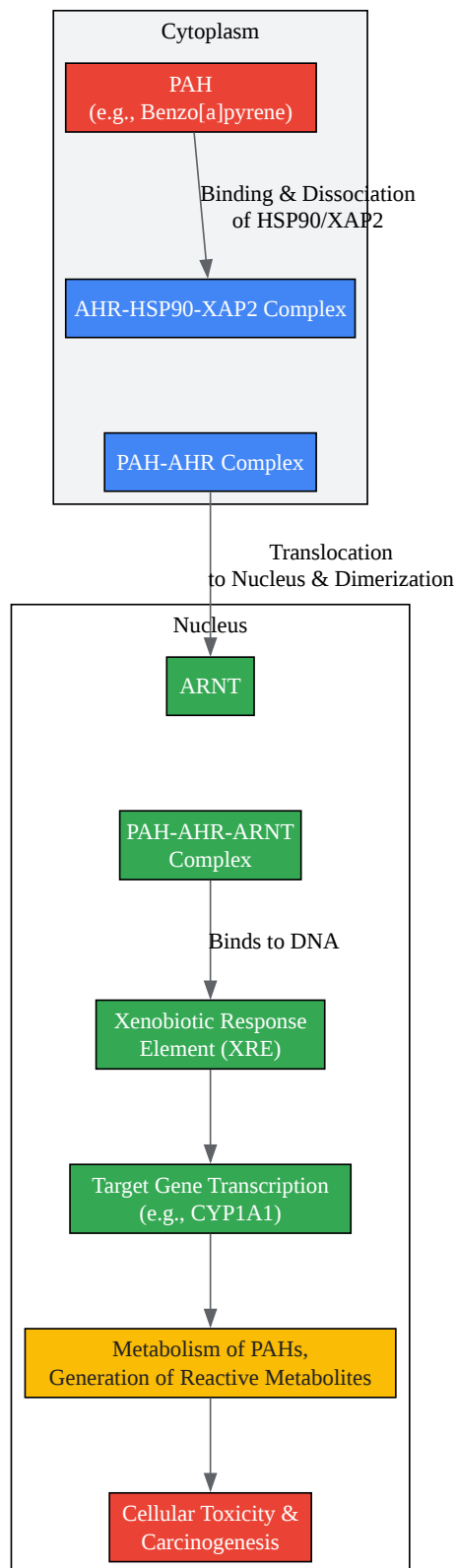
The following diagram illustrates a typical workflow for the chemical analysis of a **creosote** sample, from sample collection to data interpretation.



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Caption: A generalized workflow for the analysis of **creosote**.

Many PAHs found in **creosote** are known to exert their toxic and carcinogenic effects through the activation of the Aryl Hydrocarbon Receptor (AHR) signaling pathway.



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Caption: AHR signaling pathway activated by PAHs from **creosote**.

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References

- 1. Coal Tar Creosote (Cicads 62, 2004) [inchem.org]
- 2. Creosote - Wikipedia [en.wikipedia.org]
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Email: info@benchchem.com